

Application Notes: Experimental Use of Calcium Hypochlorite in Pulp Bleaching

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Compound of Interest

Compound Name: Calciumhypochlorite

Cat. No.: B12041100

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Introduction

Calcium hypochlorite, $\text{Ca}(\text{OCl})_2$, is a significant bleaching agent in the pulp and paper industry, utilized to increase the brightness and cleanliness of paper products.[1][2][3] Its primary function is to delignify and decolorize pulp by oxidizing residual lignin and other chromophoric (color-causing) organic compounds that remain after the initial pulping process.[4] While historically a cornerstone of bleaching sequences, its application is now often part of multi-stage bleaching processes, which may include other chemicals like chlorine dioxide, oxygen, and hydrogen peroxide to achieve higher brightness targets and better environmental performance.[5][6] Understanding the experimental parameters of calcium hypochlorite bleaching is crucial for optimizing pulp quality, minimizing chemical consumption, and reducing the formation of chlorinated organic byproducts.

Principle of Bleaching

The bleaching action of calcium hypochlorite stems from the hypochlorite ion (OCl^-), a strong oxidizing agent. In an aqueous solution, calcium hypochlorite dissociates, and the hypochlorite ion reacts with water to establish an equilibrium with hypochlorous acid (HOCl). The bleaching process involves the electrophilic attack of these chlorine species on the electron-rich phenolic and non-phenolic structures within the lignin polymer. This leads to the cleavage of ether bonds and the degradation of the lignin macromolecule into smaller, water-soluble fragments that can be washed away from the pulp. The effectiveness of bleaching is highly dependent on process

conditions such as pH, temperature, reaction time, and the concentration of the bleaching agent.[4]

Advantages of Calcium Hypochlorite

- **Cost-Effectiveness:** It is often more economical compared to other bleaching agents.[4]
- **Ease of Use:** Available in a stable, granular or tablet form, it is easier and safer to handle and store than chlorine gas.[1]
- **Broad-Spectrum Efficacy:** It is effective against a wide range of organic impurities and can also act as a disinfectant.[1]

Limitations and Considerations

- **Non-Selectivity:** Hypochlorite is a non-selective bleaching agent and can degrade cellulose fibers if not properly controlled, leading to a decrease in pulp strength and viscosity.[4][7]
- **Environmental Concerns:** The reaction of chlorine-based bleaching agents with residual lignin can form chlorinated organic compounds (AOX), which are environmental pollutants.[8]
- **pH Sensitivity:** The bleaching efficiency and the degradation of cellulose are highly dependent on the pH of the pulp slurry.

Experimental Protocols

Protocol 1: Single-Stage Calcium Hypochlorite Bleaching of Kraft Pulp

This protocol outlines a basic single-stage laboratory procedure for bleaching kraft pulp with calcium hypochlorite.

1. Materials and Equipment:

- Unbleached kraft pulp
- Calcium hypochlorite ($\text{Ca}(\text{OCl})_2$) powder
- Deionized water
- Sodium hydroxide (NaOH) or sulfuric acid (H_2SO_4) for pH adjustment
- Constant temperature water bath

- Reaction vessel (e.g., sealable plastic bags or glass beaker)
- pH meter
- Büchner funnel and filter paper for washing
- Apparatus for determining pulp brightness, viscosity, and Kappa number (according to TAPPI or ISO standards)

2. Procedure:

- **Pulp Slurry Preparation:** Prepare a pulp slurry with a known consistency (e.g., 10% by dry weight) using deionized water.
- **pH Adjustment:** Adjust the initial pH of the pulp slurry to the desired alkaline level (e.g., pH 9-11) using a saturated solution of calcium hydroxide or a dilute solution of sodium hydroxide. [\[9\]](#)
- **Bleaching Agent Preparation:** Prepare a calcium hypochlorite solution of the desired concentration. The dosage is typically expressed as a percentage of the oven-dry weight of the pulp.
- **Bleaching Reaction:**
 - Pre-heat the pulp slurry to the target temperature (e.g., 40-60°C) in a water bath.
 - Add the prepared calcium hypochlorite solution to the pulp slurry and mix thoroughly.
 - Maintain the reaction at the constant target temperature for a specified duration (e.g., 60-180 minutes).
- **Washing:**
 - After the reaction time, terminate the bleaching by washing the pulp thoroughly with deionized water until the filtrate is clear and has a neutral pH. A final wash with a dilute calcium carbonate solution can also be performed. [\[9\]](#)
- **Pulp Analysis:**
 - Prepare handsheets from the bleached pulp according to standard methods (e.g., TAPPI T 205).
 - Measure the brightness (e.g., ISO 2470), viscosity (e.g., TAPPI T 230), and Kappa number (e.g., TAPPI T 236) of the bleached pulp.

Protocol 2: Multi-Stage Bleaching Sequence (CEH)

This protocol describes a classical three-stage Chlorination-Alkaline Extraction-Hypochlorite (CEH) bleaching sequence.

1. Materials and Equipment:

- Same as Protocol 1, with the addition of gaseous chlorine or a chlorine solution and sodium hydroxide for the extraction stage.

2. Procedure:

- Chlorination (C) Stage:
 - Treat the unbleached pulp slurry with chlorine gas or a chlorine solution at a low pH (around 2) and ambient temperature (e.g., 25°C) for a specific time (e.g., 30-60 minutes).^[5]
 - Wash the pulp thoroughly with water.
- Alkaline Extraction (E) Stage:
 - Treat the chlorinated pulp with a dilute solution of sodium hydroxide (e.g., 1-2% on pulp) at an elevated temperature (e.g., 60-70°C) for 60-90 minutes. This step dissolves the chlorinated lignin.^{[5][6]}
 - Wash the pulp thoroughly with water.
- Hypochlorite (H) Stage:
 - Conduct the calcium hypochlorite bleaching as described in Protocol 1 on the pulp from the extraction stage.

Data Presentation

Table 1: Effect of Calcium Hypochlorite Dosage on Pulp Properties

Calcium Hypochlorite Dosage (% on pulp)	Initial Brightness (% ISO)	Final Brightness (% ISO)	Pulp Viscosity (mPa·s)	Kappa Number
1.0	30.2	55.8	25.4	18.6
2.0	30.2	68.3	22.1	12.3
2.5	-	-	-	-
3.0	30.2	75.1	19.5	8.1
4.0	30.2	78.9	17.2	6.5

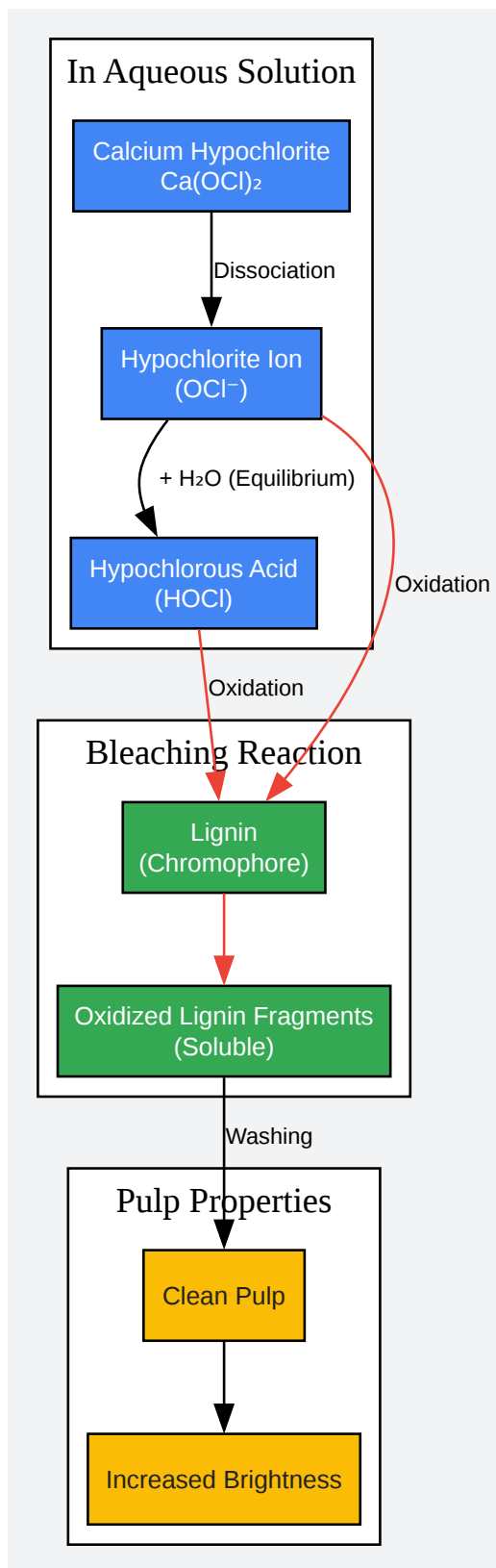
Note: Data is illustrative and compiled from general knowledge in the field. A specific study reports bleaching with 2.5% calcium hypochlorite at 10% consistency for 60 minutes at approximately 46°C (115°F)[10].

Table 2: Influence of Temperature and Time on Bleaching Efficiency

Temperature (°C)	Time (min)	Calcium Hypochlorite (%)	Final Brightness (% ISO)	Pulp Viscosity (mPa·s)
40	90	3.0	72.4	20.1
40	120	3.0	74.2	19.8
50	90	3.0	75.1	19.5
50	120	3.0	76.8	18.7
60	90	3.0	77.5	17.9
60	120	3.0	78.6	16.9

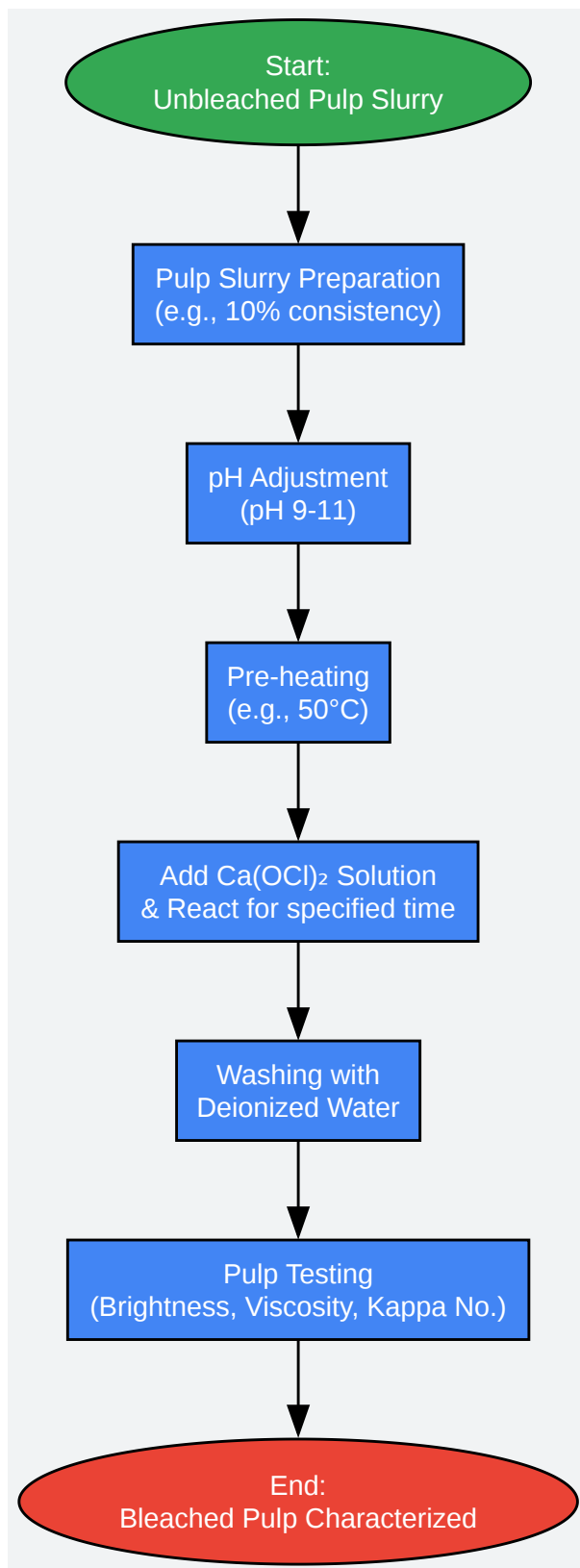
Note: This table presents hypothetical data to illustrate expected trends in pulp bleaching experiments.

Visualizations



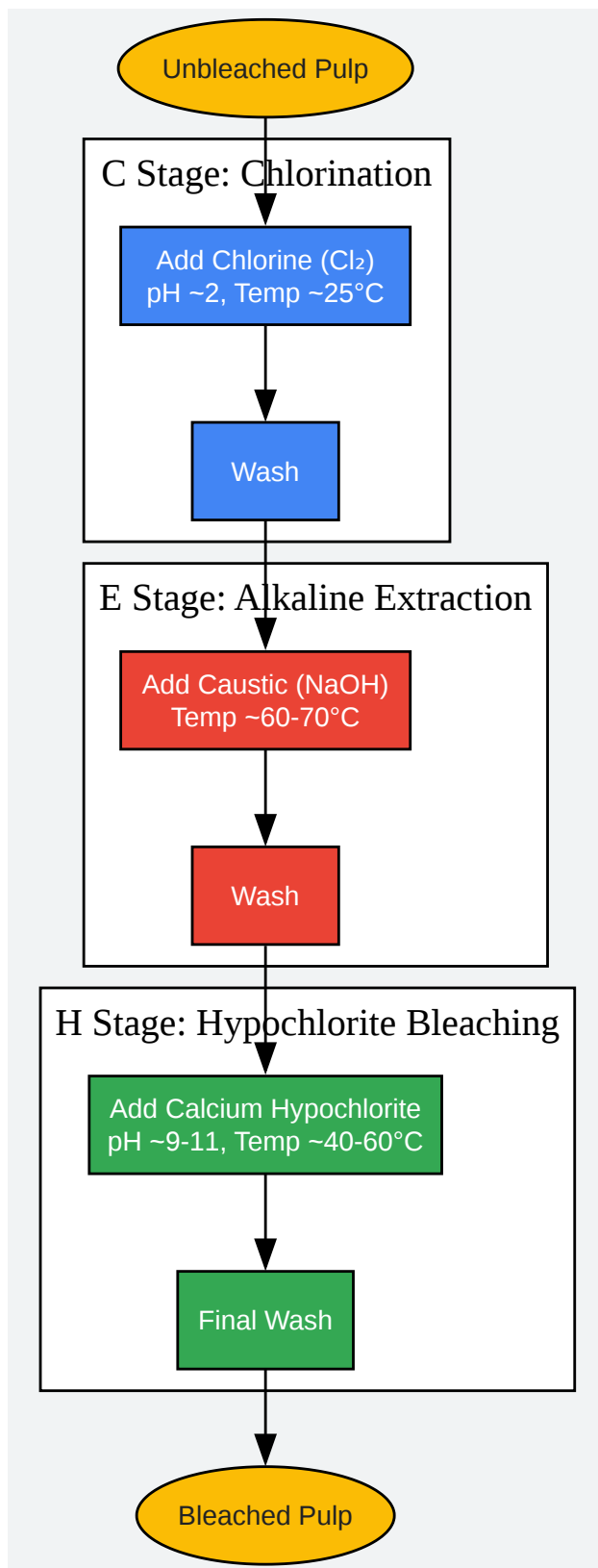
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Caption: Chemical pathway of calcium hypochlorite bleaching.



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Caption: Experimental workflow for single-stage pulp bleaching.



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Caption: Logical flow of a CEH multi-stage bleaching sequence.

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